An In-Depth Technical Guide to the Physicochemical Properties of Khellinone

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Compound of Interest

Compound Name:	*Khellinone*
CAS No.:	*484-51-5*
Cat. No.:	*B1209502*

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Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the core physicochemical properties of **Khellinone**, a key derivative of the natural product Khellin. Understanding these fundamental characteristics is paramount for researchers and professionals engaged in drug discovery, formulation development, and analytical method development involving this important scaffold.

Introduction to **Khellinone**: A Biologically Relevant Benzofuran

Khellinone, chemically known as 1-(6-hydroxy-4,7-dimethoxy-5-benzofuranyl)ethanone, is a significant benzofuran derivative obtained from the hydrolysis of Khellin.[1] Khellin itself is a furanochromone extracted from the plant Ammi visnaga, which has been used in traditional medicine for its vasodilatory and antispasmodic properties. The conversion of Khellin to **Khellinone** opens avenues for further chemical modifications, making it a valuable starting material for the synthesis of a wide range of derivatives with potential therapeutic applications.

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[2][3][4] The presence of a reactive acetyl group in **Khellinone** provides a convenient handle for medicinal chemists to explore structure-activity relationships.[2]

Core Physicochemical Properties

A thorough understanding of the physicochemical properties of a molecule is the bedrock of successful drug development. These properties influence a compound's solubility, stability, absorption, distribution, metabolism, and excretion (ADME) profile.

Structural and Molecular Information

The foundational attributes of **Khellinone** are summarized in the table below.

Property	Value	Source(s)
IUPAC Name	1-(6-hydroxy-4,7-dimethoxy-5-benzofuranyl)ethanone	[5]
CAS Number	484-51-5	[5][6]
Molecular Formula	$C_{12}H_{12}O_5$	[1][5]
Molecular Weight	236.22 g/mol	[5]
Canonical SMILES	CC(=O)C1=C(C(=C2C(=C1OC)OC=C2)OC)O	[5]
InChI	InChI=1S/C12H12O5/c1-6(13)8-9(14)12(16-3)11-7(4-5-17-11)10(8)15-2/h4-5,14H,1-3H3	[5]
InChIKey	GEUAWNMVARSYHO-UHFFFAOYSA-N	[5]

Physical State and Thermal Properties

Khellinone is a yellow powder at room temperature.[2] Its thermal behavior is a critical parameter for handling, storage, and formulation processes such as hot-melt extrusion.

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Property	Value	Source(s)
Melting Point	90-101 °C	
Boiling Point	366.3 ± 37.0 °C (Predicted)	

Note: Experimental boiling point data is not readily available in the reviewed literature. The provided value is a computational prediction and should be used with caution.

Solubility Profile: A Key Determinant of Bioavailability

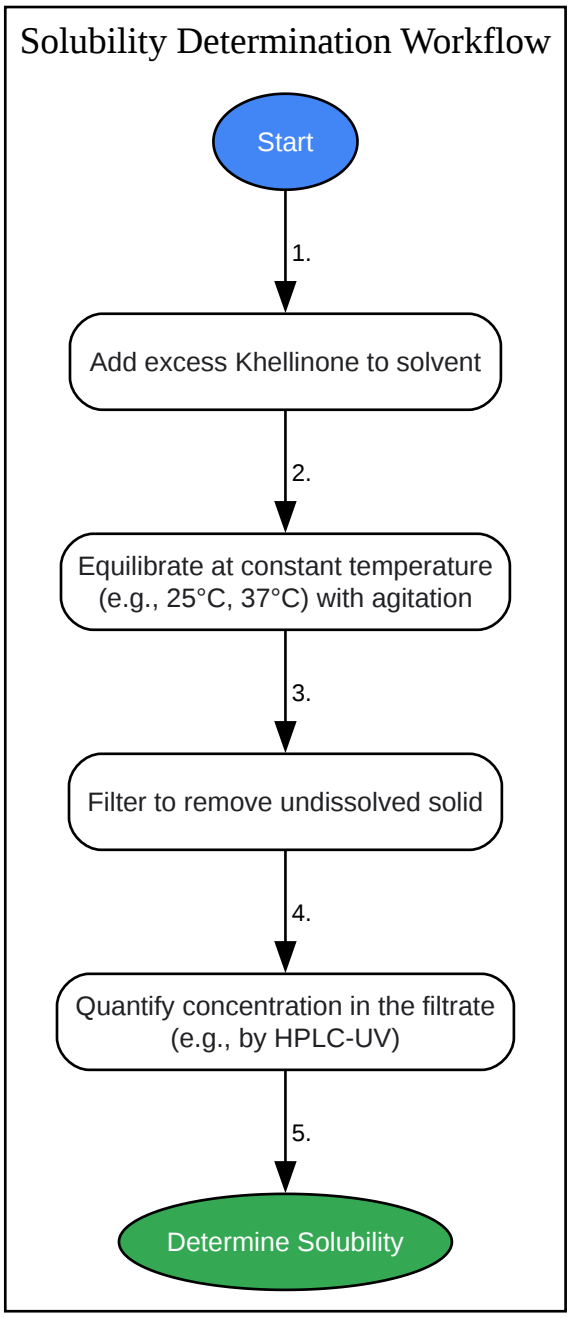
The solubility of an active pharmaceutical ingredient (API) is a critical factor influencing its dissolution rate and subsequent absorption. **Khellinone**, like many phenolic compounds, exhibits variable solubility depending on the solvent's polarity and hydrogen bonding capacity.

While specific quantitative solubility data for **Khellinone** is limited in the public domain, a qualitative assessment suggests it is soluble in polar organic solvents such as methanol, ethanol, and dimethyl sulfoxide (DMSO).[7][8][9][10][11][12][13][14] Its aqueous solubility is expected to be low, a common characteristic of benzofuran derivatives. The phenolic hydroxyl group can contribute to some aqueous solubility, which can be enhanced at higher pH values due to salt formation.

Experimental Protocol for Solubility Determination (Shake-Flask Method)

The shake-flask method is the gold standard for determining equilibrium solubility.

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Caption: Workflow for equilibrium solubility determination.

Spectroscopic Characterization: Elucidating the Molecular Fingerprint

Spectroscopic techniques are indispensable for the structural confirmation and quantification of **Khellinone**.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within the molecule and is commonly used for quantitative analysis. The benzofuran core and the acetyl group are the primary chromophores in **Khellinone**. The UV-Vis spectrum is expected to show characteristic absorption maxima in the UV region.

Expected Spectral Features: Based on the structure, **Khellinone** is expected to exhibit strong absorbance in the UV region, likely with multiple bands corresponding to $\pi \rightarrow \pi^*$ transitions of the aromatic system and $n \rightarrow \pi^*$ transitions of the carbonyl group.

Experimental Protocol for UV-Vis Analysis:

- Solvent Selection: Choose a UV-transparent solvent in which **Khellinone** is soluble, such as methanol or ethanol.
- Solution Preparation: Prepare a stock solution of known concentration. Create a series of dilutions to determine the linear range of absorbance.
- Spectral Acquisition: Record the UV-Vis spectrum over a suitable wavelength range (e.g., 200-400 nm) using a calibrated spectrophotometer.
- Data Analysis: Identify the wavelength(s) of maximum absorbance (λmax) and determine the molar absorptivity (ε) using the Beer-Lambert law.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule. The IR spectrum of **Khellinone** will display characteristic absorption bands for its key structural features.

Expected IR Absorption Bands:

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Wavenumber (cm^{-1})	Vibration	Functional Group
~3400 (broad)	O-H stretch	Phenolic hydroxyl
~3100-3000	C-H stretch	Aromatic/Furan C-H
~2950-2850	C-H stretch	Methoxy/Methyl C-H
~1650	C=O stretch	Acetyl carbonyl
~1600, ~1480	C=C stretch	Aromatic ring
~1270, ~1080	C-O stretch	Ether (methoxy/furan)

Experimental Protocol for FT-IR Analysis:

- Sample Preparation: Prepare the sample as a KBr pellet or as a thin film from a volatile solvent on a salt plate.
- Spectral Acquisition: Record the FT-IR spectrum over the mid-IR range (e.g., 4000-400 cm^{-1}) using a calibrated FT-IR spectrometer.
- Data Analysis: Assign the observed absorption bands to the corresponding functional group vibrations.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for elucidating the detailed structure of an organic molecule. Both ^{1}H and ^{13}C NMR provide a wealth of information about the connectivity and chemical environment of the atoms.

^{1}H NMR Spectroscopy

Expected Chemical Shifts and Multiplicities:

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Proton	Expected δ (ppm)	Multiplicity
Phenolic -OH	~10-12	Singlet (broad)
Furan H-2/H-3	~7.0-7.5	Doublets
Methoxy -OCH_3	~3.8-4.0	Singlets
Acetyl -CH_3	~2.5	Singlet

^{13}C NMR Spectroscopy

Expected Chemical Shifts:

Carbon	Expected δ (ppm)
Carbonyl C=O	~195-205
Aromatic/Furan Carbons	~100-160
Methoxy -OCH_3	~55-65
Acetyl -CH_3	~25-30

Experimental Protocol for NMR Analysis:

- Solvent Selection: Dissolve the sample in a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-d_6).
- Spectral Acquisition: Acquire ^1H, ^{13}C, and 2D NMR (e.g., COSY, HSQC, HMBC) spectra on a high-field NMR spectrometer.[2]
- Data Analysis: Assign all proton and carbon signals using chemical shifts, coupling constants, and correlations from 2D spectra.

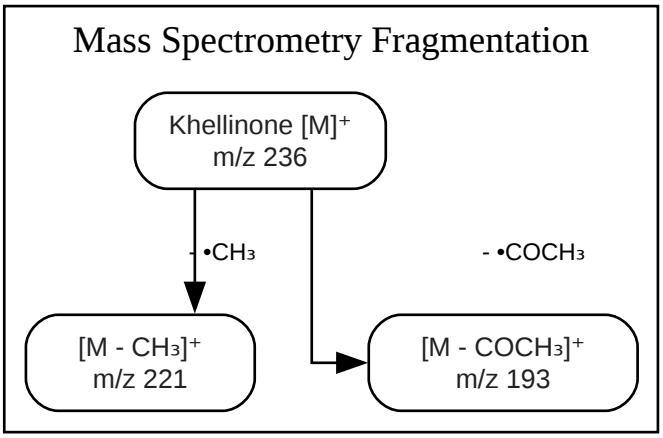
Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation.

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Expected Fragmentation Pattern (Electron Ionization - EI): The molecular ion peak $[M]^+$ at m/z 236 is expected. Key fragmentation pathways would likely involve:

- Loss of a methyl radical ($•CH_3$) from a methoxy group to give an $[M-15]^+$ ion.
- Loss of an acetyl radical ($•COCH_3$) to give an $[M-43]^+$ ion.
- Cleavage of the ether linkages.



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Caption: Predicted major fragmentation pathways of **Khellinone** in EI-MS.

Experimental Protocol for MS Analysis:

- Sample Introduction: Introduce the sample into the mass spectrometer via a suitable inlet system (e.g., direct infusion or coupled with GC or LC).
- Ionization: Utilize an appropriate ionization technique (e.g., EI, ESI).
- Mass Analysis: Acquire the mass spectrum. For further structural information, perform tandem MS (MS/MS) experiments.
- Data Analysis: Identify the molecular ion and propose structures for the major fragment ions. [15][16][17][18][19]

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Stability Profile and Degradation Pathway Analysis

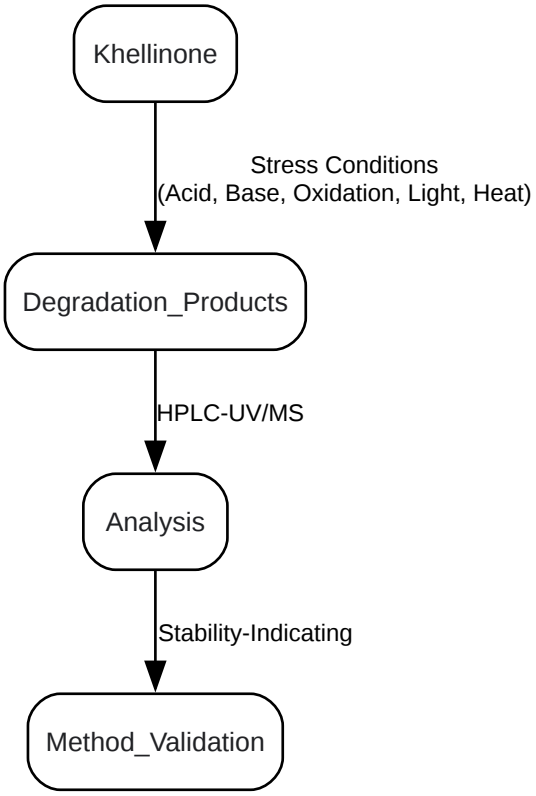
Understanding the stability of **Khellinone** is crucial for determining its shelf-life and appropriate storage conditions. Forced degradation studies are performed to identify potential degradation products and establish stability-indicating analytical methods.[20][21][22][23][24][25][26][27][28]

Forced Degradation Studies (ICH Guidelines)

Khellinone should be subjected to stress conditions as per ICH guidelines Q1A(R2) to evaluate its intrinsic stability.[21]

- Acidic Hydrolysis: Treatment with dilute HCl at elevated temperature. The phenolic hydroxyl and ether linkages could be susceptible.
- Basic Hydrolysis: Treatment with dilute NaOH at elevated temperature. The phenolic hydroxyl will be deprotonated, potentially influencing the stability of the molecule.
- Oxidative Degradation: Treatment with hydrogen peroxide. The electron-rich aromatic ring and phenolic group are potential sites for oxidation.
- Photolytic Degradation: Exposure to UV and visible light. The conjugated system may be susceptible to photochemical reactions.
- Thermal Degradation: Exposure to high temperature in both solid and solution states.

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Caption: Workflow for forced degradation studies.

Development of a Stability-Indicating Analytical Method

A stability-indicating method is a validated analytical procedure that can accurately and precisely quantify the decrease in the concentration of the API and simultaneously detect its degradation products. A reverse-phase high-performance liquid chromatography (RP-HPLC) method with UV detection is commonly employed for this purpose.

Experimental Protocol for Stability-Indicating HPLC Method Development:

- Column and Mobile Phase Selection: Screen different C18 columns and mobile phase compositions (e.g., acetonitrile/methanol and buffered aqueous phase) to achieve optimal separation of **Khellinone** from its degradation products.
- Method Optimization: Optimize parameters such as gradient profile, flow rate, and column temperature.

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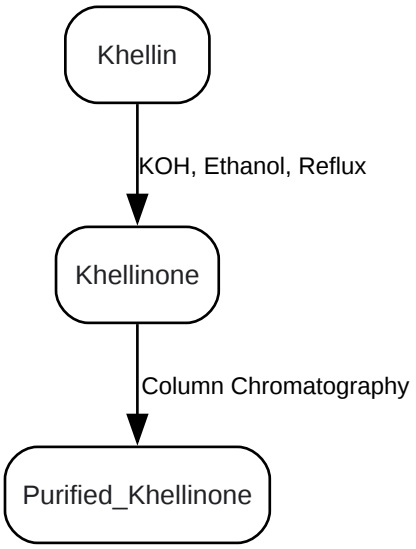
- Forced Degradation Sample Analysis: Analyze the samples from the forced degradation studies to confirm that all degradation products are well-resolved from the parent peak and from each other.
- Method Validation: Validate the method according to ICH Q2(R1) guidelines for parameters such as specificity, linearity, range, accuracy, precision, and robustness.

Synthesis and Purification

Khellinone is typically synthesized from Khellin via alkaline hydrolysis.[2][3]

Synthesis Protocol:

- Reaction: Reflux a solution of Khellin in ethanolic potassium hydroxide.[2]
- Work-up: After the reaction is complete, evaporate the solvent and partition the residue between dichloromethane and water.[2]
- Purification: The crude product is purified by silica gel column chromatography to yield pure **Khellinone**.[2]



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Caption: Synthetic route to **Khellinone** from Khellin.

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Conclusion

This technical guide has provided a detailed overview of the essential physicochemical properties of **Khellinone**. A comprehensive understanding and experimental determination of these properties are fundamental for any research and development activities involving this versatile benzofuran derivative. The provided protocols offer a starting point for the systematic characterization of **Khellinone**, enabling its effective utilization in drug discovery and development programs.

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